

Technical Guide on the Solubility of 4-Butylphenol-d5 in Organic Solvents

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Compound of Interest

Compound Name: 4-Butylphenol-d5

Cat. No.: B582293

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Audience: Researchers, scientists, and drug development professionals.

Disclaimer: Quantitative solubility data for **4-Butylphenol-d5** in organic solvents is not readily available in the public domain. This guide provides solubility data for the non-deuterated analog, 4-tert-butylphenol, as a close structural surrogate. The principles and methodologies described are applicable for determining the solubility of **4-Butylphenol-d5**.

Introduction

4-Butylphenol-d5 is a deuterated form of 4-butylphenol, an alkylated phenol of significant interest in various industrial and research applications. Its solubility in organic solvents is a critical parameter for its use in chemical synthesis, formulation, and analytical applications, including its use as an internal standard in mass spectrometry and NMR spectroscopy. This guide provides a summary of available solubility data for the non-deuterated analog and outlines a general experimental protocol for determining solubility.

Core Concepts of Solubility

The solubility of a compound is governed by the principle of "like dissolves like," which relates to the polarity of the solute and the solvent. 4-tert-Butylphenol possesses both a polar hydroxyl (-OH) group capable of hydrogen bonding and a nonpolar tert-butyl group. This amphiphilic nature dictates its solubility profile. While the hydroxyl group contributes to solubility in polar solvents, the bulky alkyl group enhances solubility in nonpolar organic solvents.^[1]

Solubility Data for 4-tert-Butylphenol

The following table summarizes the available qualitative and quantitative solubility data for 4-tert-butylphenol in various solvents.

Solvent	Chemical Formula	Type	Solubility	Temperature (°C)	Reference
Water	H ₂ O	Polar Protic	0.6 g/L	20	[2]
Water	H ₂ O	Polar Protic	580 mg/L	25	[3]
Water	H ₂ O	Polar Protic	610 mg/L	25	[3]
Water	H ₂ O	Polar Protic	607.2 mg/L (pH 6-7)	25	[3]
Ethanol	C ₂ H ₅ OH	Polar Protic	Soluble	Not Specified	
Ether	(C ₂ H ₅) ₂ O	Polar Aprotic	Soluble	Not Specified	
Chloroform	CHCl ₃	Polar Aprotic	Soluble	Not Specified	
Acetone	(CH ₃) ₂ CO	Polar Aprotic	Generally Soluble	Not Specified	
Alkalis	-	Aqueous Basic	Soluble	Not Specified	

Note: The water solubility data was determined using methods similar to OECD Guideline 105 and ASTM E1148-02.

Experimental Protocol for Solubility Determination

The following is a generalized protocol for determining the solubility of a solid compound like **4-Butylphenol-d5** in an organic solvent using the isothermal shake-flask method.

4.1. Materials and Equipment

- **4-Butylphenol-d5** (solid)

- Selected organic solvent (analytical grade)
- Analytical balance
- Vials with screw caps
- Constant temperature shaker bath
- Syringe filters (e.g., 0.45 μm PTFE)
- Volumetric flasks
- Analytical instrument for quantification (e.g., HPLC-UV, GC-MS)

4.2. Procedure

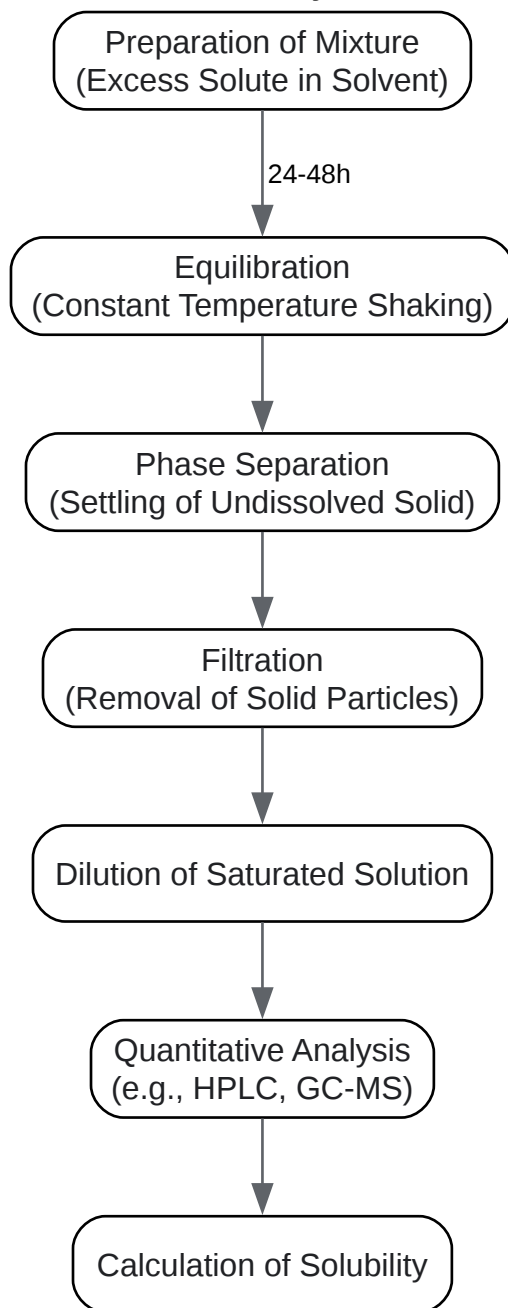
- Preparation of Saturated Solution:
 - Add an excess amount of solid **4-Butylphenol-d5** to a vial containing a known volume or mass of the organic solvent. The presence of undissolved solid is essential to ensure saturation.
 - Seal the vial tightly to prevent solvent evaporation.
 - Place the vial in a constant temperature shaker bath and agitate for a predetermined time (e.g., 24-48 hours) to allow the system to reach equilibrium.
- Sample Collection and Preparation:
 - After the equilibration period, cease agitation and allow the undissolved solid to settle.
 - Carefully withdraw a known volume of the supernatant using a syringe and immediately filter it through a syringe filter into a clean vial to remove any suspended solid particles.
- Analysis:
 - Accurately dilute the filtered saturated solution with the same organic solvent to a concentration within the calibrated range of the analytical instrument.

- Analyze the diluted sample using a validated analytical method to determine the concentration of **4-Butylphenol-d5**.
- Calculation of Solubility:
 - Calculate the original concentration in the saturated solution by accounting for the dilution factor.
 - Express the solubility in appropriate units, such as g/L, mg/mL, or mol/L.

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the experimental determination of solubility using the shake-flask method.

Workflow for Solubility Determination



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Caption: Experimental workflow for the shake-flask solubility determination method.

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